

An In-Depth Technical Guide to Dipropylene Glycol Diacrylate (CAS 57472-68-1)

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Compound of Interest

Compound Name: *Oxybis(methyl-2,1-ethanediyl)
diacrylate*

Cat. No.: *B1227051*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of Dipropylene Glycol Diacrylate (DPGDA), identified by CAS number 57472-68-1. DPGDA is a difunctional acrylate monomer widely utilized in various industrial applications, particularly in the formulation of ultraviolet (UV) and electron beam (EB) curable resins for coatings, inks, and adhesives. This document details its key physical and chemical characteristics, provides methodologies for its synthesis and polymerization, and outlines experimental protocols for the determination of its principal properties. The information is presented to support researchers, scientists, and professionals in the fields of materials science and chemical engineering in their understanding and application of this versatile monomer.

Chemical Identity

Identifier	Value
CAS Number	57472-68-1
IUPAC Name	Oxybis(methyl-2,1-ethanediyl) diacrylate
Synonyms	Dipropylene glycol diacrylate, DPGDA
Molecular Formula	C ₁₂ H ₁₈ O ₅
Molecular Weight	242.27 g/mol
Chemical Structure	

Physical Properties

The physical properties of Dipropylene Glycol Diacrylate are summarized in the table below. These properties are crucial for its handling, processing, and application in various formulations.

Property	Value
Appearance	Colorless to light yellow liquid
Odor	Characteristic, ester-like
Density	1.049 g/cm ³ at 20°C
Boiling Point	>200 °C (under reduced pressure)[1]; approximately 225 °C[2]; 119-121°C at 0.8 mm Hg
Melting Point	-86 °C[3]
Flash Point	137 °C (closed cup)[3]
Viscosity	6-12 cP at 25°C[4]
Refractive Index	1.449 - 1.454
Vapor Pressure	0.085 Pa at 20°C
Water Solubility	5.2 g/L at 20°C
Solubility in Organic Solvents	Soluble in alcohols, ketones, and ethers.[2] Slightly soluble in acetone and benzene.

Chemical Properties and Reactivity

DPGDA is a highly reactive difunctional monomer due to the presence of two acrylate groups. This high reactivity is the basis for its primary application in rapid curing systems.

- **Polymerization:** DPGDA readily undergoes free-radical polymerization when exposed to a source of free radicals, such as those generated by photoinitiators upon exposure to UV light or by thermal initiators.[2] This polymerization is a rapid process that converts the liquid monomer into a solid, cross-linked polymer network.[2]
- **Crosslinking:** The presence of two acrylate functional groups allows DPGDA to act as a crosslinking agent, forming a three-dimensional polymer network. This crosslinked structure imparts desirable properties to the final material, such as hardness, chemical resistance, and thermal stability.[2]

- Copolymerization: DPGDA can be copolymerized with other vinyl monomers to tailor the properties of the resulting polymer.

Experimental Protocols

This section provides detailed methodologies for the determination of key physical and chemical properties of Dipropylene Glycol Diacrylate. These protocols are based on internationally recognized standards to ensure accuracy and reproducibility.

Determination of Viscosity

The viscosity of DPGDA is a critical parameter for its application in coatings and inks, as it influences the flow and leveling of the formulation. A suitable method for determining the kinematic viscosity is outlined in ASTM D445.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath
- Timer accurate to 0.1 seconds
- Thermometer

Procedure:

- Ensure the viscometer is clean and dry.
- Filter the DPGDA sample through a fine-mesh screen to remove any particulate matter.
- Introduce the sample into the viscometer, ensuring the liquid level is between the filling marks.
- Place the viscometer in the constant temperature bath set to the desired temperature (e.g., 25°C) and allow it to equilibrate for at least 30 minutes.

- Using suction or pressure, draw the liquid up through the capillary until it is above the upper timing mark.
- Release the suction or pressure and allow the liquid to flow freely down the capillary.
- Start the timer when the leading edge of the meniscus passes the upper timing mark and stop the timer when it passes the lower timing mark.
- Repeat the measurement at least twice. The flow times should be within the specified repeatability of the method.
- Calculate the kinematic viscosity (ν) using the following equation: $\nu = C * t$ where C is the calibration constant of the viscometer (in mm^2/s^2) and t is the average flow time (in s).
- The dynamic viscosity (η) can be calculated by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature: $\eta = \nu * \rho$

Determination of Density

The density of DPGDA is an important property for quality control and for converting mass to volume. The ASTM D4052 standard provides a precise method for its determination.

Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe or autosampler for sample injection
- Constant temperature bath integrated with the density meter

Procedure:

- Calibrate the digital density meter with dry air and a certified reference standard (e.g., pure water) at the desired temperature (e.g., 20°C).
- Ensure the sample is free of air bubbles. If necessary, degas the sample.
- Inject the DPGDA sample into the oscillating U-tube of the density meter.

- Allow the temperature of the sample to stabilize.
- The instrument measures the oscillation period of the U-tube containing the sample and calculates the density based on the calibration.
- Record the density reading from the instrument.
- Clean the U-tube with an appropriate solvent and dry it with a stream of air before the next measurement.

Determination of Flash Point

The flash point is a critical safety parameter that indicates the lowest temperature at which the vapors of the liquid will ignite in the presence of an ignition source. The Pensky-Martens closed-cup method (ASTM D93) is a standard procedure for this determination.

Apparatus:

- Pensky-Martens closed-cup flash point tester
- Thermometer
- Heating source with controlled temperature ramp
- Ignition source (gas flame or electric igniter)

Procedure:

- Pour the DPGDA sample into the test cup to the specified filling mark.
- Place the lid on the cup, ensuring a proper seal.
- Insert the thermometer into the lid.
- Begin heating the sample at a controlled rate (typically 5-6°C/min).
- Stir the sample continuously at the specified speed.

- As the temperature approaches the expected flash point, apply the ignition source at specified temperature intervals by dipping it into the vapor space of the cup.
- The flash point is the lowest temperature at which a distinct flash is observed in the interior of the cup.
- Record the barometric pressure at the time of the test to apply a correction to the observed flash point if necessary.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. The OECD Guideline 103 describes several methods for its determination. The distillation method is commonly used.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath

Procedure:

- Place a measured volume of DPGDA and a few boiling chips into the distillation flask.
- Set up the distillation apparatus with the thermometer bulb positioned at the level of the side arm leading to the condenser.
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor condenses and collects in the receiving flask.

- The boiling point is the temperature at which the liquid and vapor are in equilibrium under the given pressure, which is indicated by a stable temperature reading on the thermometer during distillation.
- Record the boiling point and the atmospheric pressure.

Determination of Melting Point

The melting point is the temperature at which a solid transitions to a liquid. For a substance like DPGDA, which has a very low melting point, this is often referred to as the freezing point. The OECD Guideline 102 provides methods for this determination.

Apparatus:

- Capillary tube melting point apparatus or a differential scanning calorimeter (DSC)
- Sample in a solid state (if possible by cooling)

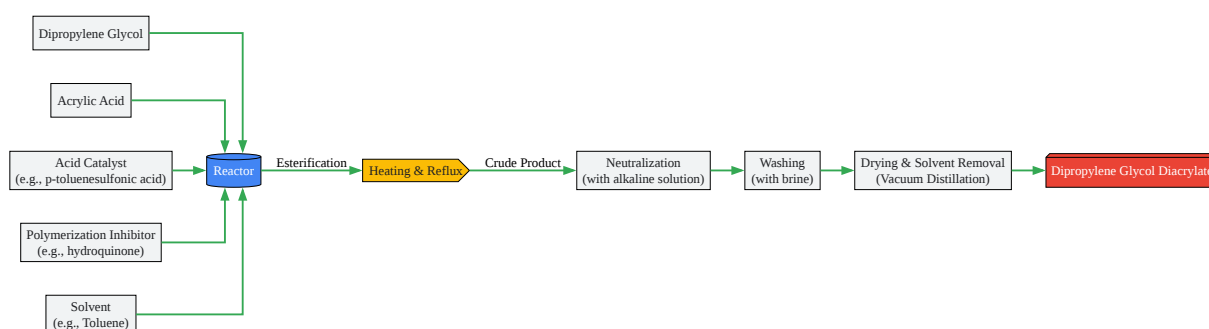
Procedure (using Capillary Tube Method):

- If the sample is liquid at room temperature, it needs to be solidified by cooling.
- Introduce a small amount of the solidified sample into a capillary tube.
- Place the capillary tube in the melting point apparatus.
- Heat the sample at a controlled rate.
- Observe the sample through the magnifying lens.
- The melting point is the temperature at which the first droplet of liquid appears, and the melting range is the temperature range from the initial melting to the complete liquefaction of the sample.

Synthesis and Polymerization

Synthesis of Dipropylene Glycol Diacrylate

DPGDA is typically synthesized by the direct esterification of dipropylene glycol with acrylic acid. The reaction is generally carried out in the presence of an acid catalyst and a polymerization inhibitor to prevent the premature polymerization of the acrylate monomer.



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Caption: Synthesis of Dipropylene Glycol Diacrylate via Esterification.

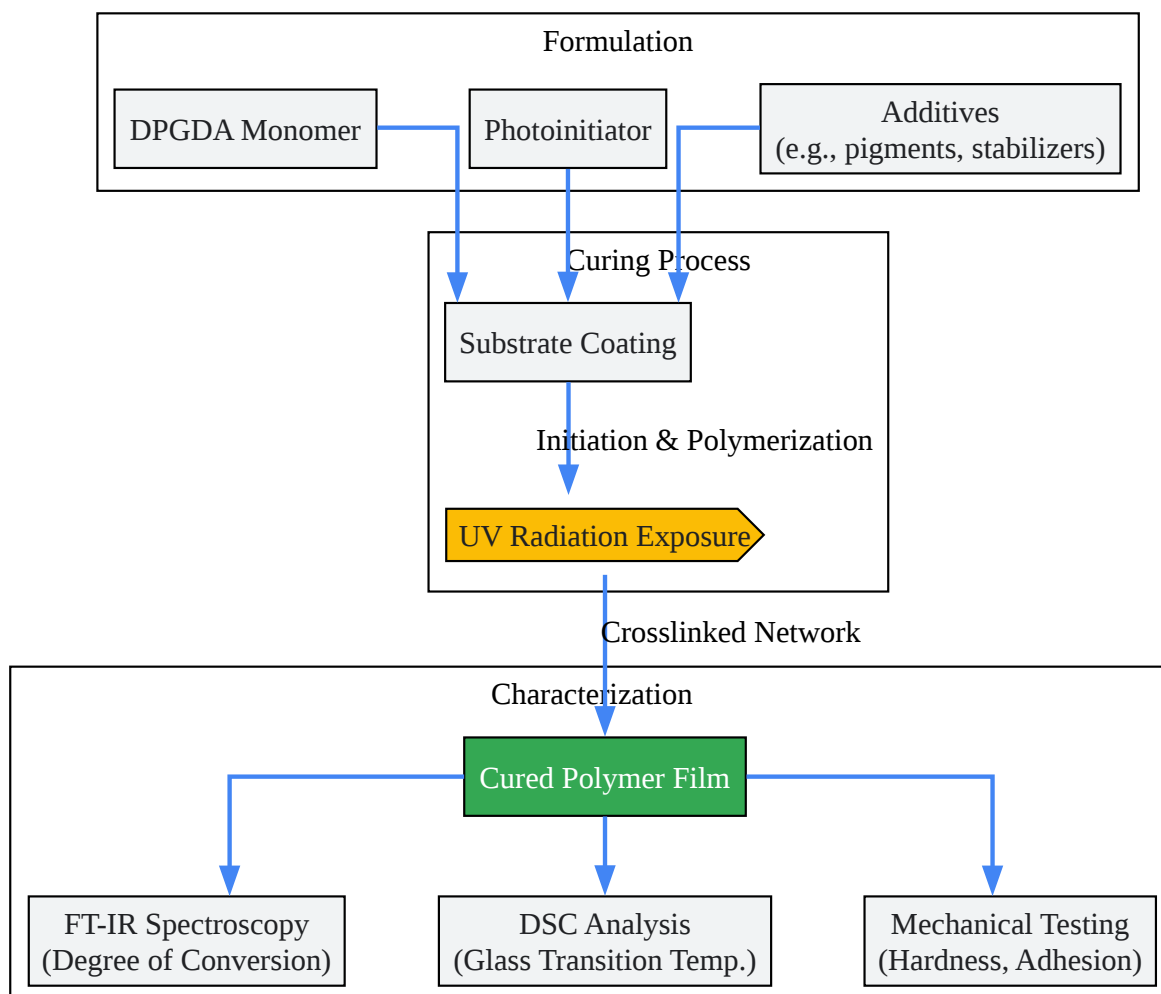
A general laboratory-scale synthesis procedure is as follows:

- Charge a reaction flask equipped with a stirrer, thermometer, and a Dean-Stark trap with dipropylene glycol, acrylic acid (in slight excess), an acid catalyst (e.g., p-toluenesulfonic acid), a polymerization inhibitor (e.g., hydroquinone), and a solvent for azeotropic water removal (e.g., toluene).
- Heat the mixture to reflux and continuously remove the water of reaction via the Dean-Stark trap.

- Monitor the reaction progress by measuring the amount of water collected or by techniques such as titration to determine the acid value.
- Once the reaction is complete, cool the mixture.
- Neutralize the excess acrylic acid and the catalyst with an alkaline solution (e.g., sodium carbonate solution).
- Wash the organic layer with brine to remove residual salts and water-soluble impurities.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the solvent and any unreacted starting materials under reduced pressure to yield the purified Dipropylene Glycol Diacrylate.

UV Curing of Dipropylene Glycol Diacrylate

DPGDA is a key component in UV-curable formulations. The curing process involves the rapid polymerization and crosslinking of the monomer upon exposure to UV radiation in the presence of a photoinitiator.



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Caption: Experimental Workflow for UV Curing and Characterization of DPGDA.

Experimental Workflow for UV Curing and Characterization:

- **Formulation:** Prepare a UV-curable formulation by mixing DPGDA with a suitable photoinitiator (e.g., 1-5 wt%). Other additives such as pigments, fillers, or stabilizers can also be incorporated depending on the desired properties of the final product.

- **Coating Application:** Apply a thin film of the formulation onto a substrate (e.g., glass, metal, or plastic) using a suitable technique such as spin coating, bar coating, or spray coating to achieve a uniform thickness.
- **UV Curing:** Expose the coated substrate to a UV light source (e.g., a mercury vapor lamp) with a specific intensity and for a defined duration. The UV energy initiates the photopolymerization process, leading to the rapid curing of the film.
- **Characterization of the Cured Film:**
 - **Degree of Conversion:** The extent of polymerization can be determined using Fourier-transform infrared (FT-IR) spectroscopy by monitoring the disappearance of the acrylate double bond absorption peak (typically around 810 cm^{-1} and 1635 cm^{-1}).
 - **Thermal Properties:** The glass transition temperature (T_g) of the cured polymer can be measured using Differential Scanning Calorimetry (DSC), which provides information about the thermal stability of the material.
 - **Mechanical Properties:** The hardness of the cured film can be assessed using techniques like pencil hardness or nanoindentation. Adhesion to the substrate can be evaluated using cross-hatch adhesion tests.

Applications

Due to its fast curing speed, low viscosity, and good performance properties, DPGDA is used in a wide range of applications, including:

- **Coatings:** Wood coatings, plastic coatings, and overprint varnishes.
- **Inks:** Screen printing inks, flexographic inks, and inkjet inks.
- **Adhesives:** Pressure-sensitive adhesives and structural adhesives.
- **3D Printing:** As a component in photopolymer resins for stereolithography (SLA) and other 3D printing technologies.

Safety and Handling

DPGDA is a reactive chemical and should be handled with appropriate safety precautions. It can cause skin and eye irritation.[3] It is important to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Personal protective equipment, including gloves and safety glasses, should be worn when handling this material.

Conclusion

Dipropylene Glycol Diacrylate (CAS 57472-68-1) is a versatile and widely used difunctional acrylate monomer. Its well-characterized physical and chemical properties, particularly its high reactivity and low viscosity, make it an essential component in the formulation of high-performance UV/EB curable materials. This technical guide provides a comprehensive resource for researchers and professionals, summarizing its key characteristics and providing detailed experimental protocols for its analysis. A thorough understanding of these properties and methodologies is crucial for the effective and safe utilization of DPGDA in various industrial and research applications.

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